

# Application Notes & Protocols: Safe Handling of Lewisite 3

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## Compound of Interest

Compound Name:	Lewisite 3
CAS No.:	169473-81-8
Cat. No.:	B12683719

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Lewisite 3** is a highly toxic chemical warfare agent. These procedures are intended for trained professionals in properly equipped laboratory facilities. Adherence to all institutional, national, and international safety regulations is mandatory.

## Hazard Overview

Lewisite is a potent vesicant (blistering agent) and a systemic poison due to its arsenic content. [1] It exists in three forms: Lewisite 1 (L-1), Lewisite 2 (L-2), and **Lewisite 3** (L-3). [2] **Lewisite 3**, or Tris(2-chlorovinyl)arsine, is a component of Lewisite mixtures. [3][4] In its pure form, it is an oily, colorless liquid, but impurities can cause it to appear amber to black. [1][5] It has a characteristic odor of geraniums. [1][5]

Exposure can occur through skin contact, eye contact, inhalation, or ingestion. [6] Lewisite penetrates standard clothing and even some types of rubber. [2][5] The effects of exposure are immediate, causing severe pain, irritation, and blistering of the skin, eyes, and respiratory tract. [1][7] Systemic absorption leads to "Lewisite shock," characterized by low blood pressure, and

can cause damage to the liver, kidneys, and bone marrow.[2][8] Rapid decontamination is the only way to limit tissue injury.[6]

## Exposure Guidelines

The U.S. Environmental Protection Agency (EPA) has established Acute Exposure Guideline Levels (AEGLs) for Lewisite 1, including its mixtures with Lewisite 2 and 3. These values represent airborne concentrations and are critical for risk assessment and emergency planning.

Guideline	10 minutes	30 minutes	60 minutes	4 hours	8 hours	Definition
AEGL-1	Not Recommended	Not Recommended	Not Recommended	Not Recommended	Not Recommended	Notable discomfort, irritation, or certain asymptomatic non-sensory effects.
AEGL-2	1.3 mg/m <sup>3</sup>	0.47 mg/m <sup>3</sup>	0.25 mg/m <sup>3</sup>	0.07 mg/m <sup>3</sup>	0.037 mg/m <sup>3</sup>	Irreversible or other serious, long-lasting adverse health effects or an impaired ability to escape.
AEGL-3	3.9 mg/m <sup>3</sup>	1.4 mg/m <sup>3</sup>	0.74 mg/m <sup>3</sup>	0.21 mg/m <sup>3</sup>	0.11 mg/m <sup>3</sup>	Life-threatening health effects or death.
<p>Data sourced from NOAA CAMEO Chemicals. <a href="#">[9]</a></p>						

The Department of Energy's Protective Action Criteria (PACs) are based on AEGLs.

Guideline	Value
PAC-1	0.023 mg/m <sup>3</sup>
PAC-2	0.25 mg/m <sup>3</sup>
PAC-3	0.74 mg/m <sup>3</sup>

Data sourced from NOAA CAMEO Chemicals.

[9]

## Engineering Controls & Personal Protective Equipment (PPE)

All work with **Lewisite 3** must be conducted in a designated and restricted area with controlled access.[7]

- Primary Engineering Control: All manipulations must be performed within a certified chemical fume hood or glovebox designed for high-hazard substances. Ventilation must be sufficient to maintain exposure levels below the established limits.
- Secondary Controls: The laboratory should be under negative pressure relative to adjacent areas. Emergency shower and eyewash stations must be immediately accessible.[7]

Due to the extreme toxicity of Lewisite, maximum protection is required. Level A protection should be utilized, especially when the concentration is unknown.[6][10]

Protection Level	Description	Components
Level A	Highest level of respiratory, skin, and eye protection. Required for high vapor concentrations or potential for skin contact.[11]	<ul style="list-style-type: none"><li>• NIOSH-certified CBRN full-face-piece Self-Contained Breathing Apparatus (SCBA) in pressure-demand mode.[6]</li><li>• Totally-Encapsulating Chemical Protective (TECP) suit.[6]</li><li>• Inner and outer chemical-resistant gloves.[6]</li><li>• Chemical-resistant boots with steel toe and shank.[6]</li></ul>
Level B	Highest respiratory protection with lower skin protection. Used when vapors are present but skin contact is less likely. [11]	<ul style="list-style-type: none"><li>• NIOSH-certified CBRN SCBA.[11]</li><li>• Hooded, chemical-resistant suit (non-encapsulating).[6]</li><li>• Inner and outer chemical-resistant gloves.[11]</li><li>• Chemical-resistant boots.[11]</li></ul>

## Experimental Protocols

### Protocol 1: General Laboratory Handling of Lewisite 3

- Preparation:
  - Ensure a second trained person ("buddy system") is present and aware of the procedures.
  - Verify that the chemical fume hood is functioning correctly.
  - Post warning signs indicating that **Lewisite 3** is in use.[7]
  - Prepare all necessary equipment (glassware, reagents, etc.) and place it within the fume hood.
  - Prepare a decontamination solution (e.g., 0.5% sodium hypochlorite) and keep it readily available inside the hood.[12]

- Prepare waste containers for liquid and solid contaminated materials.
- Donning PPE:
  - Don Level A or Level B protective equipment as determined by the site-specific risk assessment. A buddy must assist and verify proper donning.
- Handling:
  - Perform all manipulations of **Lewisite 3** deep within the fume hood.
  - Use a positive displacement pipette for all liquid transfers.
  - Keep containers of **Lewisite 3** sealed when not in immediate use.
- Post-Procedure:
  - Decontaminate all surfaces and equipment within the fume hood using the prepared decontamination solution.
  - Securely seal all primary containers of **Lewisite 3**.
  - Seal all contaminated waste in designated, labeled containers.
- Doffing PPE:
  - Proceed to the designated doffing area.
  - Follow a strict doffing procedure to avoid cross-contamination, typically assisted by a trained buddy. This involves a systematic removal and containment of the suit, gloves, and respiratory protection.

## Protocol 2: Emergency Spill Response

- Evacuate: Immediately alert personnel and evacuate the immediate spill area.<sup>[7]</sup> If the spill is outside the fume hood, evacuate the entire laboratory.
- Isolate: Secure the area and prevent re-entry. Post "DO NOT ENTER - CHEMICAL SPILL" signs. Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.<sup>[9]</sup>

- Notify: Inform the institutional Environmental Health & Safety (EHS) office and emergency response team immediately.
- Decontaminate (if trained): Only trained emergency responders with appropriate Level A PPE should manage the spill.
  - Cover the liquid spill with an absorbent material like vermiculite, dry sand, or earth.[7] Do not use combustible materials.
  - Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[7]
  - Decontaminate the spill area with a suitable solution (e.g., 0.5% sodium hypochlorite), followed by a rinse.[12]
  - Ventilate the area to disperse any remaining vapors.[7]

## Protocol 3: Personnel Decontamination Following Exposure

Rapid decontamination within minutes is critical to limit injury.[6]

- Remove from Source: Immediately remove the affected person from the exposure source.[9] Rescuers must wear appropriate PPE to avoid becoming casualties.[8][9]
- Remove Clothing: Immediately remove all contaminated clothing. Cut clothing off if necessary to avoid pulling it over the head.[1] Place contaminated clothing in a sealed plastic bag.[1]
- Skin Decontamination: As quickly as possible, wash the affected skin with large amounts of soap and water.[1] If available, specialized kits like the Reactive Skin Decontamination Lotion (RSDL) may be used.[13]
- Eye Decontamination: If eyes are exposed, flush with plain water for at least 15 minutes.[9] [14] Remove contact lenses if present.[1]

- Seek Medical Attention: Transport the victim to a medical facility immediately.<sup>[6]</sup> Inform medical personnel of the nature of the chemical exposure. Treatment may include the administration of the antidote Dimercaprol (British Anti-Lewisite or BAL) for systemic effects, which must be done in a hospital setting.<sup>[6][8]</sup>

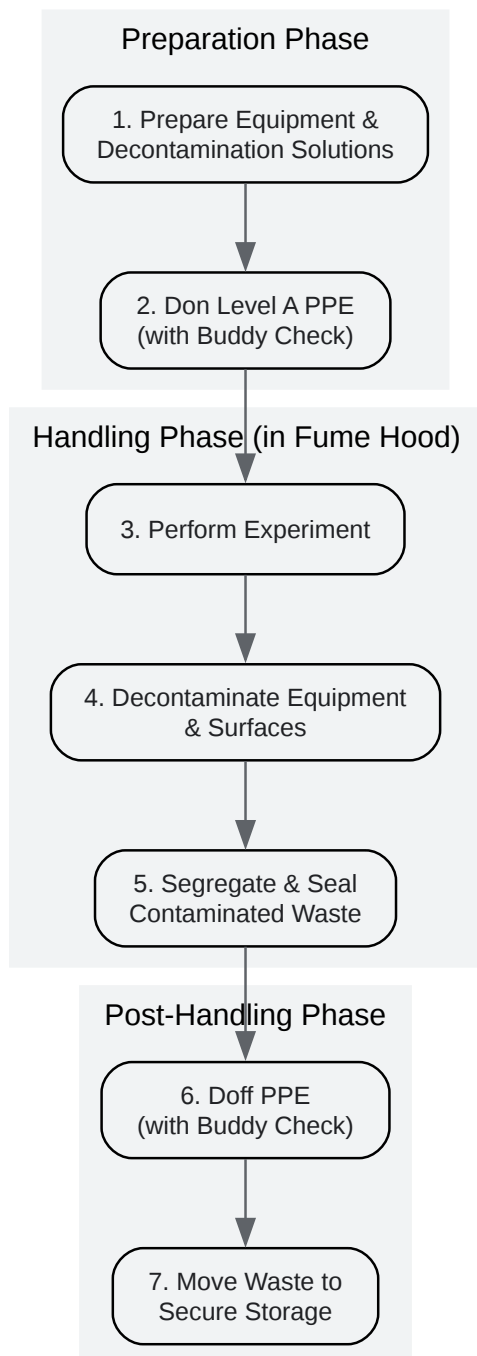
## Waste Disposal

All materials contaminated with **Lewisite 3**, including absorbent materials, used PPE, and contaminated labware, must be treated as hazardous waste.

- Segregate waste into solid and liquid streams.
- Place waste in sealed, clearly labeled, and chemically compatible containers.<sup>[7]</sup>
- Store waste containers in a designated, secure, and ventilated area.
- Arrange for disposal through the institution's certified hazardous waste management program.

## Visualizations

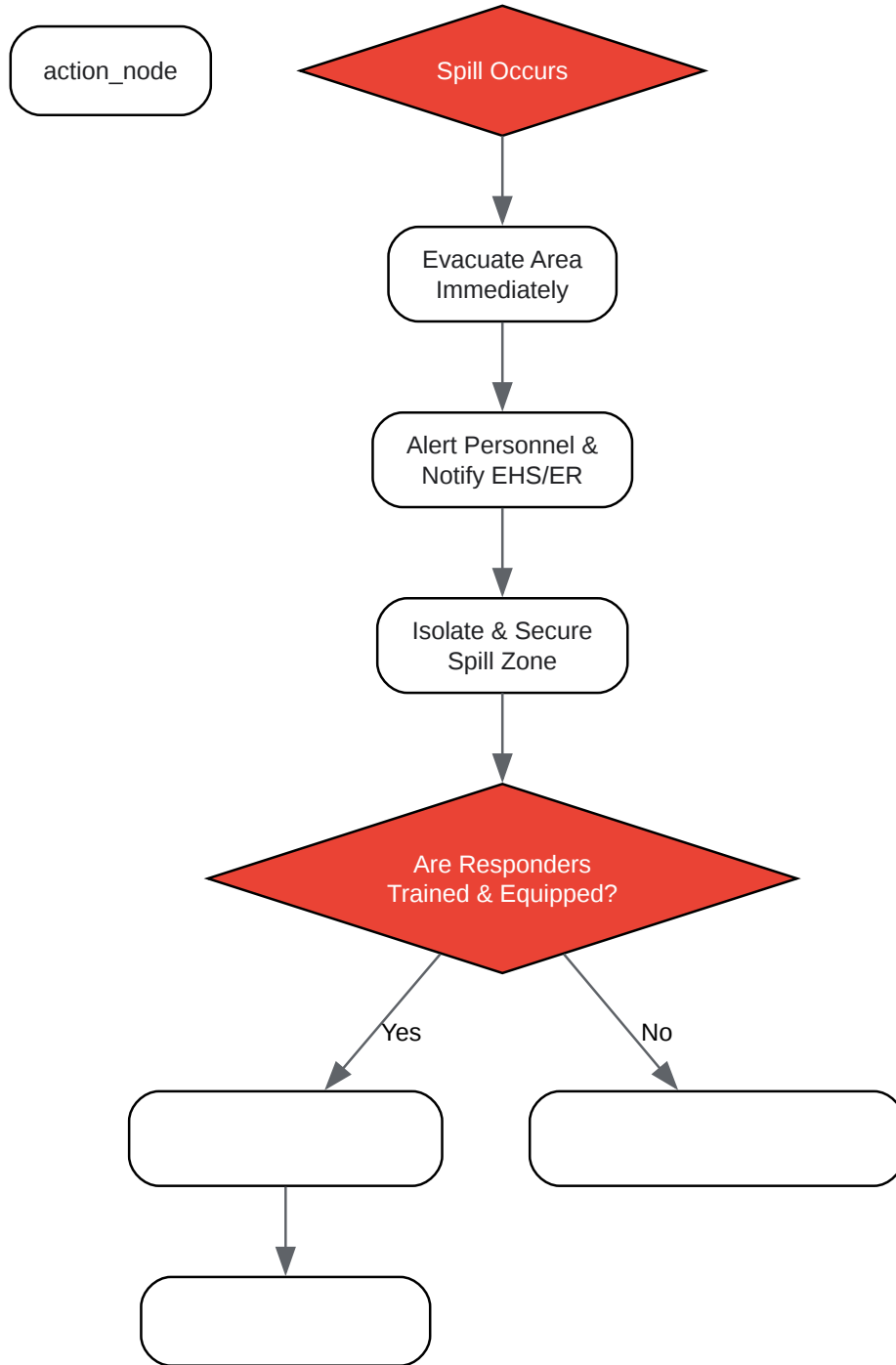
Figure 1: Laboratory Workflow for Lewisite 3 Handling



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Caption: Figure 1: Laboratory Workflow for **Lewisite 3** Handling.

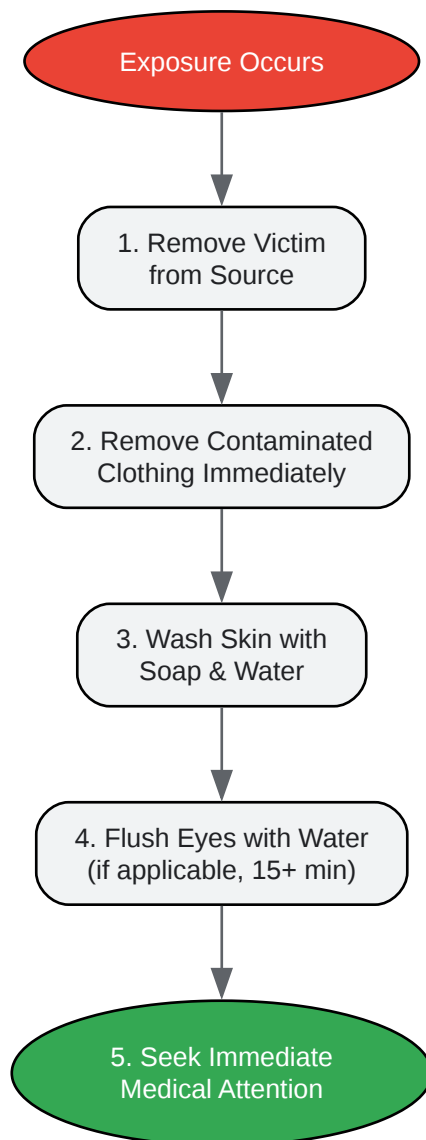
Figure 2: Emergency Response for Lewisite 3 Spill



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Caption: Figure 2: Emergency Response for **Lewisite 3** Spill.

Figure 3: Personnel Decontamination Protocol



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Caption: Figure 3: Personnel Decontamination Protocol.

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